

Spectroscopic Characterization of 3-(3-Aminophenyl)propan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 3-(3-Aminophenyl)propan-1-ol

CAS No.: 52273-78-6

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Foreword: Navigating Spectroscopic Elucidation in Drug Discovery

In the landscape of modern drug development, the unambiguous structural confirmation of novel chemical entities is a cornerstone of both efficacy and safety. For researchers and scientists, the ability to meticulously dissect the molecular architecture of a compound is not merely an academic exercise but a critical step in the journey from laboratory synthesis to clinical application. This guide is designed to provide an in-depth, practical framework for the spectroscopic characterization of **3-(3-Aminophenyl)propan-1-ol**, a molecule of interest due to its structural motifs—a versatile aminophenyl group and a propanol chain—that are prevalent in many biologically active compounds.

It is important to note that a comprehensive, publicly available dataset of NMR, IR, and MS spectra specifically for **3-(3-Aminophenyl)propan-1-ol** is not readily found. Therefore, this guide will adopt a predictive and comparative approach, leveraging established spectroscopic principles and data from structurally analogous compounds. By examining the spectral features of 3-aminopropanol and 3-phenylpropanol, we can confidently predict and interpret the spectroscopic signature of our target molecule. This methodology not only serves as a robust

analytical strategy in the absence of direct reference data but also reinforces a deeper understanding of structure-spectra correlations.

Molecular Structure and Predicted Spectroscopic Overview

The structure of **3-(3-Aminophenyl)propan-1-ol** combines an aromatic amine with a primary alcohol, connected by a propyl chain. This unique combination of functional groups will give rise to a distinct spectroscopic fingerprint.

Figure 1: Structure of **3-(3-Aminophenyl)propan-1-ol**.

Based on this structure, we can anticipate the following general spectroscopic features:

- ^1H NMR: Signals corresponding to aromatic protons, protons on the propyl chain, and exchangeable protons of the amine and alcohol groups.
- ^{13}C NMR: Distinct signals for the aromatic carbons and the three aliphatic carbons of the propanol chain.
- IR Spectroscopy: Characteristic absorption bands for O-H and N-H stretching, aromatic and aliphatic C-H stretching, and C-O and C-N stretching.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound, along with predictable fragmentation patterns.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the elucidation of organic structures. By probing the magnetic properties of atomic nuclei, we can gain detailed information about the chemical environment and connectivity of atoms.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **3-(3-Aminophenyl)propan-1-ol** is expected to show signals in both the aromatic and aliphatic regions. The chemical shifts are influenced by the electron-donating

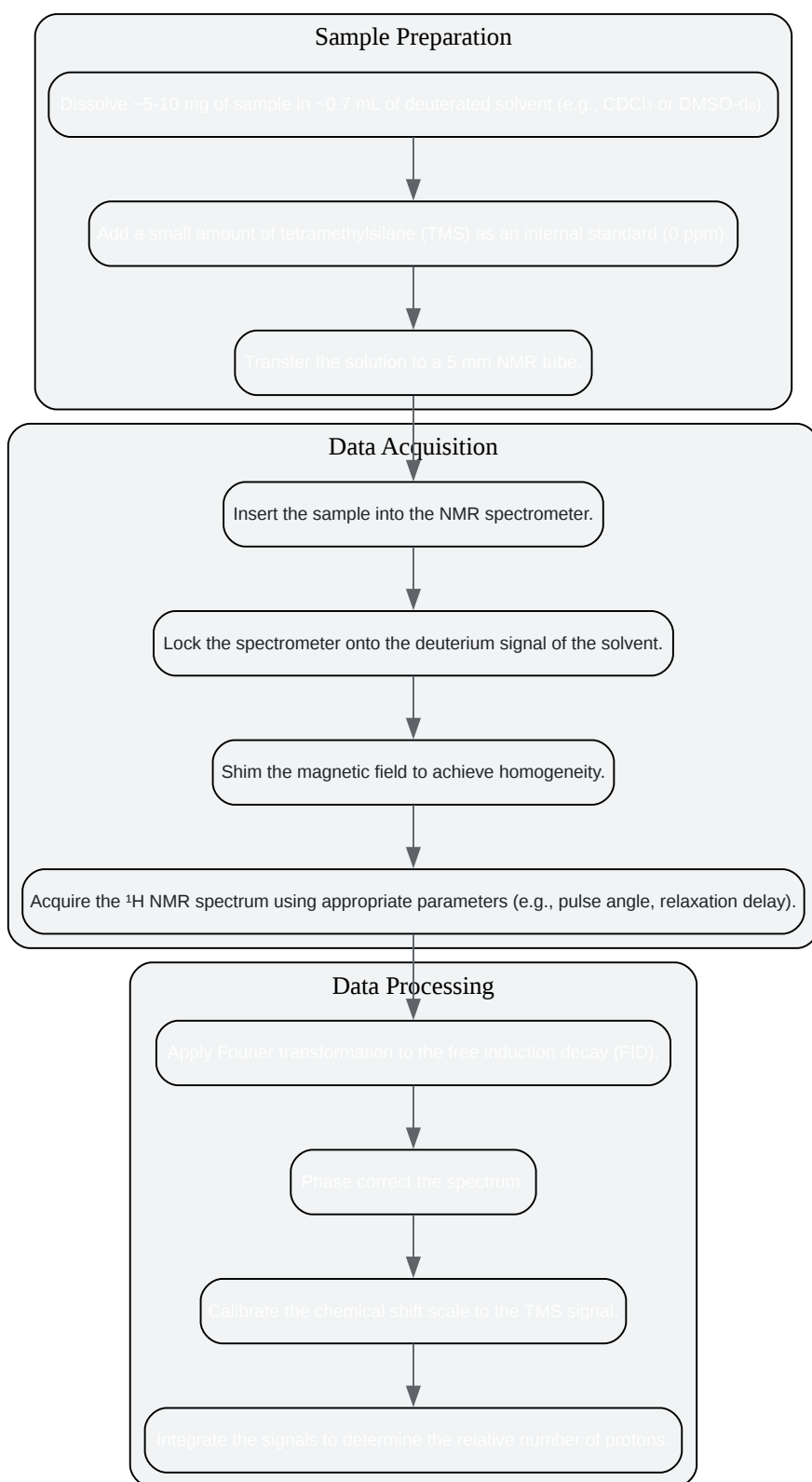
amino group and the electron-withdrawing effect of the propyl chain on the aromatic ring, as well as the electronegative oxygen and nitrogen atoms on the aliphatic chain.

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
Aromatic CH	6.5 - 7.2	Multiplet	4H
-CH ₂ -Ar	2.5 - 2.8	Triplet	2H
-CH ₂ -CH ₂ -CH ₂ -	1.7 - 2.0	Multiplet	2H
-CH ₂ -OH	3.5 - 3.8	Triplet	2H
-NH ₂	3.0 - 4.0 (broad)	Singlet	2H
-OH	1.0 - 3.0 (broad)	Singlet	1H

Causality Behind Predicted Shifts:

- **Aromatic Protons:** The amino group is an activating, ortho-, para-directing group, which will cause the aromatic protons to be shifted upfield (to a lower ppm value) compared to benzene (7.34 ppm). The substitution pattern will lead to a complex multiplet.
- **Aliphatic Protons:** The protons on the carbon adjacent to the aromatic ring (-CH₂-Ar) will be slightly deshielded. The protons on the carbon bearing the hydroxyl group (-CH₂-OH) will be the most deshielded in the aliphatic chain due to the electronegativity of the oxygen atom. The central methylene group will appear as a multiplet due to coupling with its neighbors.
- **Exchangeable Protons:** The amine (-NH₂) and hydroxyl (-OH) protons are exchangeable and their chemical shifts can vary depending on concentration, solvent, and temperature. They typically appear as broad singlets and can be confirmed by a D₂O exchange experiment.

Experimental Protocol for ¹H NMR Spectroscopy



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Figure 2: Workflow for ^1H NMR Spectroscopy.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information about the carbon skeleton of the molecule. We expect to see nine distinct signals, corresponding to the nine carbon atoms in **3-(3-Aminophenyl)propan-1-ol**.

Carbon Assignment	Predicted Chemical Shift (ppm)
Aromatic C-NH ₂	145 - 150
Aromatic CH	110 - 130
Aromatic C-C ₃ H ₇ O	135 - 140
-CH ₂ -Ar	30 - 35
-CH ₂ -CH ₂ -CH ₂ -	32 - 38
-CH ₂ -OH	60 - 65

Rationale for Chemical Shift Predictions:

- Aromatic Carbons:** The carbon atom attached to the amino group will be significantly shielded, while the carbon attached to the propyl chain will be deshielded. The other aromatic carbons will appear in the typical aromatic region.
- Aliphatic Carbons:** The carbon atom bonded to the hydroxyl group (-CH₂-OH) will be the most deshielded among the aliphatic carbons. The other two carbons of the propyl chain will have chemical shifts in the typical alkane region.

Experimental Protocol for ^{13}C NMR Spectroscopy

The protocol for ^{13}C NMR is similar to that of ^1H NMR, with the primary difference being the observation frequency and the use of broadband proton decoupling to simplify the spectrum to single lines for each unique carbon atom.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The absorption of infrared radiation causes molecular vibrations, and the frequencies

of these vibrations are characteristic of specific bonds.

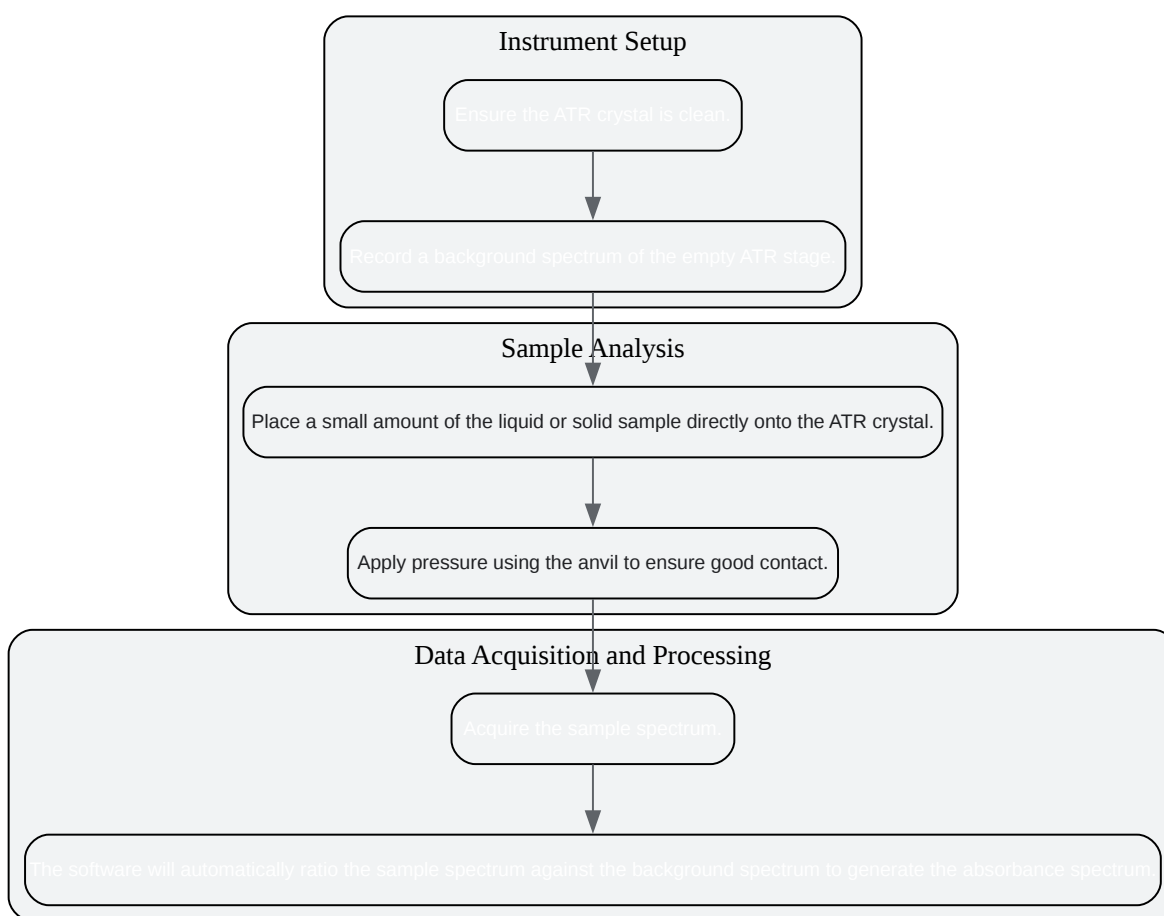
Predicted IR Absorption Bands

Functional Group	Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
O-H (Alcohol)	Stretching	3200 - 3600	Strong, Broad
N-H (Amine)	Stretching	3300 - 3500	Medium (two bands for primary amine)
C-H (Aromatic)	Stretching	3000 - 3100	Medium to Weak
C-H (Aliphatic)	Stretching	2850 - 3000	Medium to Strong
C=C (Aromatic)	Stretching	1450 - 1600	Medium
C-N (Amine)	Stretching	1250 - 1350	Medium
C-O (Alcohol)	Stretching	1000 - 1260	Strong

Interpretation of Key Bands:

- The broad O-H stretch is a hallmark of an alcohol and is due to hydrogen bonding.
- The presence of two N-H stretching bands is characteristic of a primary amine.
- The C-H stretching vibrations clearly distinguish between aromatic and aliphatic protons.
- The C-O and C-N stretching bands in the fingerprint region provide further confirmation of the alcohol and amine functional groups.

Experimental Protocol for IR Spectroscopy (ATR)



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Figure 3: Workflow for ATR-IR Spectroscopy.

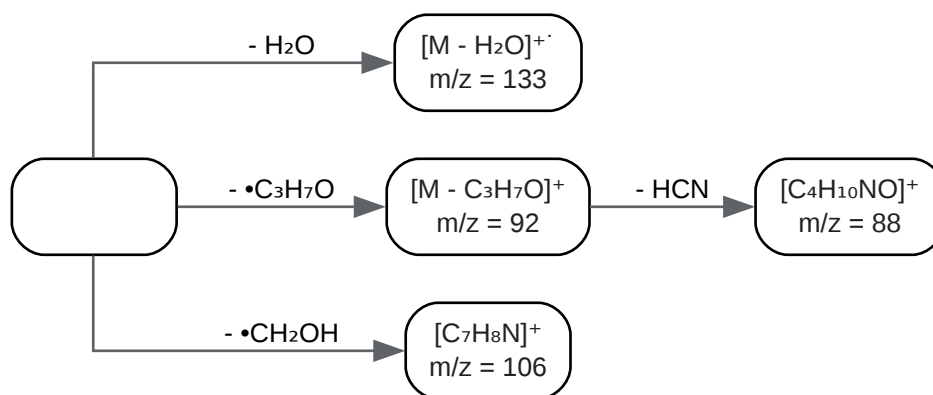
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Predicted Mass Spectrum

For **3-(3-Aminophenyl)propan-1-ol** ($C_9H_{13}NO$), the expected molecular weight is approximately 151.21 g/mol .

- Molecular Ion (M^+): We expect to see a molecular ion peak at $m/z = 151$.
- Major Fragmentation Pathways: The molecule can fragment in several predictable ways. Alpha-cleavage next to the oxygen and nitrogen atoms is common. Loss of small, stable molecules like water (H_2O) or ammonia (NH_3) is also expected.



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Figure 4: Predicted Mass Spectrometry Fragmentation of **3-(3-Aminophenyl)propan-1-ol**.

Experimental Protocol for Mass Spectrometry (EI-MS)

- Sample Introduction: A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe or gas chromatography inlet.
- Ionization: In the ion source, the sample is bombarded with high-energy electrons (typically 70 eV), causing the molecules to ionize and fragment.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .

Conclusion: A Synergistic Approach to Structural Elucidation

The comprehensive spectroscopic characterization of **3-(3-Aminophenyl)propan-1-ol**, as outlined in this guide, relies on a synergistic interpretation of data from NMR, IR, and MS. While direct experimental data for this specific molecule is not readily available, a robust and scientifically sound analysis can be performed by leveraging the well-established principles of spectroscopy and by drawing comparisons with structurally related compounds. This predictive and comparative methodology is an invaluable skill for any scientist involved in the synthesis and analysis of novel chemical entities. By following the protocols and interpretive guidelines presented herein, researchers can confidently elucidate the structure of **3-(3-Aminophenyl)propan-1-ol** and other related molecules, ensuring the integrity and progression of their research and development endeavors.

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